

An In-depth Technical Guide to 4-(1,1-dimethylethoxy)pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(TERT-BUTOXY)PYRIDINE

CAS No.: 53700-57-5

Cat. No.: B2507444

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Introduction: Clarifying a Key Chemical Intermediate

In the vast landscape of heterocyclic chemistry, pyridine scaffolds are fundamental building blocks for pharmaceuticals, agrochemicals, and materials science. This guide provides a detailed technical overview of 4-(1,1-dimethylethoxy)pyridine, a member of the 4-alkoxypyridine family. It is crucial to distinguish this compound from its commonly confused isomer, 4-tert-butylpyridine. While both share the same molecular formula $C_9H_{13}NO$, their structural and chemical properties differ significantly due to the placement of the oxygen atom. 4-(1,1-dimethylethoxy)pyridine features a tert-butoxy group ether-linked to the pyridine ring, whereas 4-tert-butylpyridine has a carbon-carbon bond between the tert-butyl group and the ring. This guide will focus exclusively on the ether-linked isomer, 4-(1,1-dimethylethoxy)pyridine.

Nomenclature and Identification

Correctly identifying a chemical compound is paramount for research and development. The nomenclature for 4-(1,1-dimethylethoxy)pyridine is straightforward, with several synonyms used in literature and commercial listings.

Identifier	Value
Systematic IUPAC Name	4-(1,1-dimethylethoxy)pyridine
Common Name	4-tert-butoxypyridine
CAS Number	53700-57-5
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
Synonyms	4-t-Butoxypyridine, Pyridine, 4-(1,1-dimethylethoxy)-

Synthesis of 4-(1,1-dimethylethoxy)pyridine: A Practical Approach

The synthesis of 4-alkoxypyridines, including the tert-butoxy derivative, is well-documented. A common and effective method involves the nucleophilic substitution of a suitable leaving group on the pyridine ring with an alkoxide. The following protocol is adapted from a general procedure for the synthesis of 4-alkoxypyridines.^[1]

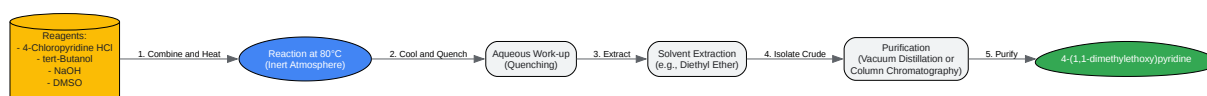
Reaction Principle

The synthesis proceeds via a nucleophilic aromatic substitution (S_NAr) reaction. The electron-withdrawing nature of the pyridine nitrogen atom activates the C4 position towards nucleophilic attack. 4-Chloropyridine hydrochloride serves as a readily available starting material. The strong base, sodium hydroxide, in a polar aprotic solvent like DMSO, deprotonates the tert-butanol to form the tert-butoxide nucleophile, which then displaces the chloride ion on the pyridine ring.

Experimental Protocol: Synthesis of 4-(1,1-dimethylethoxy)pyridine

- Preparation: A 100 mL round-bottom flask is thoroughly dried and flushed with an inert gas, such as argon or nitrogen.

- **Reagent Addition:** Finely powdered sodium hydroxide (2.00 g, 50.0 mmol) is added to the flask, followed by tert-butanol (0.74 g, 10.0 mmol) and reagent-grade dimethyl sulfoxide (DMSO, 12 mL).
- **Reaction Initiation:** The mixture is heated to 80°C with stirring under an inert atmosphere. 4-Chloropyridine hydrochloride (1.50 g, 10.0 mmol) is then added, and the flask is rinsed with an additional portion of DMSO (8 mL) to ensure complete transfer.
- **Driving the Reaction to Completion:** After approximately 30 minutes, an additional portion of 4-chloropyridine hydrochloride (0.30 g, 2.0 mmol) can be added to consume any remaining alkoxide and maximize yield.
- **Reaction Monitoring and Work-up:** The reaction is stirred overnight at 80°C. Progress can be monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled to room temperature and poured into water.
- **Extraction and Purification:** The aqueous mixture is extracted with a suitable organic solvent, such as diethyl ether or ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can then be purified by vacuum distillation or column chromatography to yield pure 4-(1,1-dimethylethoxy)pyridine.



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Caption: Synthetic workflow for 4-(1,1-dimethylethoxy)pyridine.

Applications in Research and Development

While specific applications for 4-(1,1-dimethylethoxy)pyridine are not as extensively documented as for other pyridine derivatives, the broader class of 4-alkoxypyridines are of

growing interest as intermediates in several fields.[1]

- **Pharmaceutical and Medicinal Chemistry:** The pyridine ring is a privileged scaffold in drug discovery. Alkoxy substituents can be used to modulate the lipophilicity, metabolic stability, and receptor-binding properties of a molecule. Therefore, 4-(1,1-dimethylethoxy)pyridine can serve as a valuable building block for the synthesis of novel bioactive compounds.[2] The tert-butoxy group, in particular, is often used as a protecting group in multi-step syntheses due to its stability and selective removal under acidic conditions.[2]
- **Materials Science:** 4-Alkoxy pyridines are utilized as precursors for soft materials, including liquid crystals and materials for molecular electronics.[1] The introduction of an alkoxy chain on the pyridine ring can influence the self-assembly and electronic properties of these materials.
- **Organometallic Chemistry:** The nitrogen atom in 4-alkoxy pyridines can act as a ligand to coordinate with metal centers, forming organometallic complexes.[1] These complexes can have applications in catalysis and materials science.

Reactivity and Chemical Properties

The chemical reactivity of 4-(1,1-dimethylethoxy)pyridine is dictated by the interplay between the electron-rich ether oxygen and the electron-deficient pyridine ring.

- **Basicity:** The lone pair of electrons on the pyridine nitrogen atom imparts basic properties, allowing it to react with acids to form pyridinium salts.
- **Nucleophilicity of the Ring:** The alkoxy group is an activating group, increasing the electron density of the pyridine ring and making it more susceptible to electrophilic aromatic substitution compared to unsubstituted pyridine.
- **Cleavage of the Ether Bond:** The tert-butyl ether linkage can be cleaved under strong acidic conditions, which is a common deprotection strategy in organic synthesis, yielding 4-hydroxypyridine.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for 4-(1,1-dimethylethoxy)pyridine (CAS 53700-57-5) is not readily available in public databases. Therefore, it should be handled with the precautions appropriate for a novel or uncharacterized chemical substance. General safety guidelines for related pyridine derivatives suggest the following:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. Avoid contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong acids and oxidizing agents.
- **Toxicity:** The toxicological properties have not been thoroughly investigated. Assume the compound is potentially harmful if ingested, inhaled, or absorbed through the skin.

Disclaimer: This safety information is based on general principles for related chemical classes. It is imperative to obtain and consult a specific Safety Data Sheet (SDS) from the supplier before any handling or use of 4-(1,1-dimethylethoxy)pyridine.

Conclusion

4-(1,1-dimethylethoxy)pyridine is a valuable, though less common, member of the 4-alkoxypyridine family. Its synthesis is achievable through standard organic chemistry methodologies, and it holds potential as a versatile intermediate in drug discovery, materials science, and organometallic chemistry. As research into novel functional molecules continues, the utility of such building blocks is likely to expand. Researchers and drug development professionals are encouraged to consider the potential of this and other substituted pyridines in their synthetic strategies.

References

- Hajhusein, A. N., et al. (2018). Synthesis of 4-alkoxypyridines as intermediates for zwitterionic liquid crystals. *Arkivoc*, 2018(7), 1-18. Available at: [\[Link\]](#)

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